

Application Note: Protocol for the Synthesis of Sodium 2-Hydroxypentanoate

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Compound of Interest

Compound Name: Sodium 2-hydroxypentanoate

CAS No.: 84176-70-5

Cat. No.: B1637353

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-hydroxyvalerate) CAS (Acid): 617-31-2 | CAS (Salt): 54641-19-9 (generic)

Abstract & Application Context

Sodium 2-hydroxypentanoate is the sodium salt of 2-hydroxyvaleric acid, a key organic acid metabolite and a structural analog in the study of short-chain fatty acid metabolism. It serves as a vital reference standard in metabolomics (specifically for organic acidemias) and as a monomeric precursor in the synthesis of biodegradable polyhydroxyalkanoates (PHAs).

This protocol details the chemical synthesis of the racemic salt via nucleophilic substitution of

-bromo fatty acids. Unlike direct neutralization methods that leave inorganic salt contaminants, this workflow includes a critical liquid-liquid extraction phase to isolate the free acid intermediate, ensuring a high-purity final salt suitable for biological assays and polymerization studies.

Safety & Hazardous Substance Control (HSE)

WARNING: This protocol involves corrosive acids and bases. All steps must be performed in a fume hood.

Reagent	Hazard Class	Handling Precaution
2-Bromopentanoic Acid	Corrosive, Irritant	Causes severe skin burns.[1] Wear butyl rubber gloves.
Sodium Hydroxide (NaOH)	Corrosive	Exothermic upon dissolution. [1] Add pellets to water slowly.
Diethyl Ether	Flammable, Peroxide Former	Use spark-proof equipment.[1] Test for peroxides before concentration.
Sulfuric Acid (H ₂ SO ₄)	Corrosive, Oxidizer	Dehydrating agent.[1] Add acid to water, never reverse.

Reaction Mechanism

The synthesis proceeds via an S_N2 nucleophilic substitution where the hydroxide ion displaces the bromide at the

-position.

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Sources

- 1. NP-MRD: Showing NP-Card for 2-hydroxypropanoic acid (NP0000172) [np-mrd.org]
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